

Acid Blue 260: Applications in Textile Research

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Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B1343615

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Acid Blue 260, an anthraquinone dye, finds significant application in the textile industry for dyeing and printing protein fibers such as wool, silk, and polyamide (nylon), as well as leather. [1][2] Its properties, including good water solubility, vibrant blue hue, and moderate fastness, make it a subject of interest in textile research. [1][3] Key research areas involving **Acid Blue 260** include optimizing dyeing processes for enhanced efficiency and fastness, as well as developing effective wastewater treatment methods to mitigate its environmental impact. This document provides detailed application notes and experimental protocols for the use of **Acid Blue 260** in textile research.

Applications in Textile Research

The primary applications of **Acid Blue 260** in textile research are:

- **Textile Dyeing:** Investigating the dyeing kinetics, thermodynamics, and fastness properties on various textile substrates.
- **Wastewater Treatment:** Studying the degradation and removal of the dye from textile effluents using various physical, chemical, and biological methods.
- **Analytical Method Development:** Establishing and validating analytical techniques for the quantification of **Acid Blue 260** in different matrices.

Data Presentation

Table 1: Physicochemical Properties of Acid Blue 260

Property	Value	Reference
C.I. Name	Acid Blue 260	[4]
CAS Number	62168-86-9	[4]
Molecular Formula	C ₂₆ H ₂₃ ClN ₃ NaO ₆ S	[4]
Molecular Weight	563.99 g/mol	[4]
Solubility in Water	70 g/L (at 90 °C)	[2]
Molecular Structure	Anthraquinone	[4]

Table 2: Colorfastness of Acid Blue 260 on Wool and Nylon

Fiber	Light Fastness (ISO)	Soaping (Fading)	Soaping (Stain)	Perspiration Fastness (Fading)	Perspiration Fastness (Stain)
Wool	6	2	2-3	4-5	4-5
Nylon	5-7	4-5	2-3	4-5	3-4

Source: Adapted from various supplier technical data.[1]

Table 3: Performance of Adsorbents for Acid Blue 260 Removal from Aqueous Solutions

Adsorbent	Adsorption Capacity (mg/g)	Temperature (K)	Reference
Multi-walled Carbon Nanotubes (MWCNTs)	233.34	298	[5]

Experimental Protocols

Protocol 1: Exhaust Dyeing of Nylon Fabric with Acid Blue 260

This protocol describes a standard laboratory procedure for dyeing nylon fabric with **Acid Blue 260** to study dye uptake and fastness properties.

Materials:

- Nylon 6 fabric
- **Acid Blue 260** dye
- Acetic acid (CH_3COOH)
- Sodium acetate (CH_3COONa)
- Glauber's salt (Na_2SO_4)
- Non-ionic wetting agent
- Distilled water
- Laboratory dyeing machine (e.g., Mathis Labomat)
- Spectrophotometer

Procedure:

- Preparation of Dyebath:
 - Calculate the required amount of **Acid Blue 260** dye based on the weight of the fabric (e.g., 2% on weight of fabric, o.w.f.).
 - Prepare a stock solution of the dye by dissolving it in distilled water.
 - Prepare a buffer solution of pH 5 using acetic acid and sodium acetate.

- The dyebath should contain the dye solution, buffer, Glauber's salt (10 g/L) as a leveling agent, and a non-ionic wetting agent (1 g/L).
- Maintain a liquor ratio (fabric weight to dye bath volume) of 1:20.
- Dyeing Process:
 - Introduce the pre-wetted nylon fabric into the dyebath at 40 °C.
 - Raise the temperature to 100 °C at a rate of 2 °C/min.
 - Maintain the temperature at 100 °C for 60 minutes.
 - Cool the dyebath to 60 °C at a rate of 3 °C/min.
 - Remove the dyed fabric from the bath.
- After-treatment:
 - Rinse the dyed fabric thoroughly with cold water.
 - Perform a reduction clearing treatment with a solution containing 2 g/L sodium hydrosulfite and 2 g/L sodium carbonate at 60 °C for 15 minutes to remove unfixed dye.
 - Rinse the fabric again with cold water and then hot water.
 - Dry the fabric in the air.
- Analysis:
 - Measure the absorbance of the initial and final dyebath solutions using a spectrophotometer at the maximum wavelength of **Acid Blue 260** to determine dye exhaustion.
 - Evaluate the colorfastness to washing, rubbing, and light according to standard methods (e.g., ISO 105 series).^{[6][7][8][9][10]}

Protocol 2: Photocatalytic Degradation of Acid Blue 260 using TiO₂

This protocol outlines a procedure for studying the photocatalytic degradation of **Acid Blue 260** in an aqueous solution using titanium dioxide (TiO₂) as a photocatalyst. This protocol is adapted from general procedures for the degradation of other textile dyes.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials:

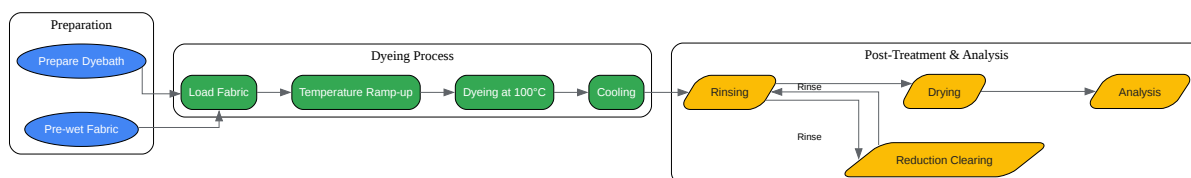
- **Acid Blue 260**
- Titanium dioxide (P25)
- Photoreactor with a UV lamp (e.g., mercury lamp)
- Magnetic stirrer
- pH meter
- Spectrophotometer
- Total Organic Carbon (TOC) analyzer

Procedure:

- Reaction Setup:
 - Prepare a stock solution of **Acid Blue 260** (e.g., 100 mg/L) in distilled water.
 - In a typical experiment, add a specific amount of TiO₂ catalyst (e.g., 1 g/L) to a known volume of the dye solution in the photoreactor.
 - Adjust the pH of the suspension to a desired value (e.g., pH 4) using dilute HCl or NaOH.
- Adsorption-Desorption Equilibrium:
 - Stir the suspension in the dark for 30-60 minutes to establish adsorption-desorption equilibrium between the dye and the catalyst surface.

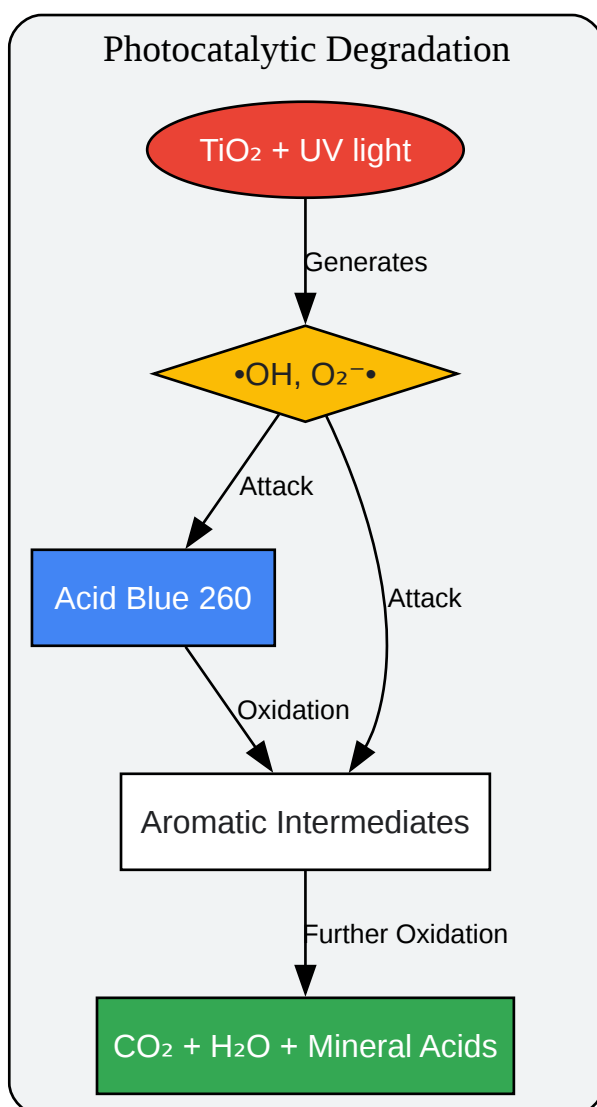
- Photocatalytic Reaction:
 - Turn on the UV lamp to initiate the photocatalytic reaction.
 - Withdraw aliquots of the suspension at regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes).
- Sample Analysis:
 - Separate the TiO₂ catalyst from the withdrawn samples by centrifugation or filtration through a 0.45 µm syringe filter.
 - Measure the absorbance of the supernatant at the maximum wavelength of **Acid Blue 260** using a spectrophotometer to determine the dye concentration.
 - Calculate the degradation efficiency using the formula: $\text{Degradation (\%)} = [(C_0 - C_t) / C_0] * 100$ where C_0 is the initial concentration and C_t is the concentration at time t .
 - Measure the Total Organic Carbon (TOC) of the initial and final samples to assess the extent of mineralization.

Visualizations



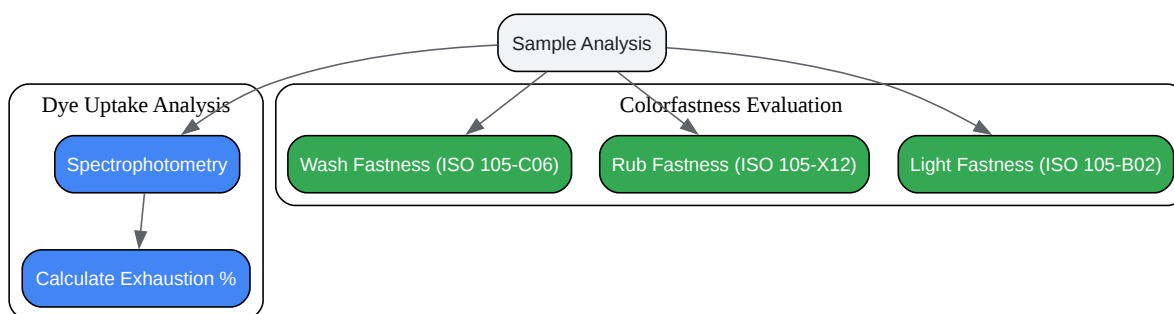
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Fig. 1: Experimental workflow for dyeing nylon with **Acid Blue 260**.



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Fig. 2: Simplified signaling pathway of photocatalytic degradation.



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Fig. 3: Logical relationship for the analysis of dyed fabric.

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- To cite this document: BenchChem. [Acid Blue 260: Applications in Textile Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343615#acid-blue-260-applications-in-textile-research]

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